

Comparative Guide: Mass Spectrometry Fragmentation of 4-Chloro-N- cyclohexylbutanamide

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Compound of Interest

Compound Name: 4-chloro-N-cyclohexylbutanamide

CAS No.: 69601-43-0

Cat. No.: B123862

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Executive Summary

4-Chloro-N-cyclohexylbutanamide (CAS: 69601-43-0) is a secondary amide often encountered during the synthesis of piperazine-based anxiolytics. Its accurate identification is mandated by regulatory guidelines (ICH Q3A/B) for impurity control. This guide differentiates its Electron Ionization (EI) mass spectrum from its non-chlorinated analog, N-cyclohexylbutanamide, highlighting the diagnostic chlorine isotope clusters and specific acylium ion shifts that serve as confirmation markers.

Chemical Identity & Properties

Feature	Target Product	Alternative / Analog
Name	4-Chloro-N-cyclohexylbutanamide	N-Cyclohexylbutanamide
Structure	$\text{Cl}-(\text{CH}_2)_3-\text{CO}-\text{NH}-\text{C}_6\text{H}_{11}$	$\text{CH}_3-(\text{CH}_2)_2-\text{CO}-\text{NH}-\text{C}_6\text{H}_{11}$
Formula	$\text{C}_{10}\text{H}_{18}\text{ClNO}$	$\text{C}_{10}\text{H}_{19}\text{NO}$
Mol.[1][2] Weight	203.71 g/mol	169.26 g/mol
Key Functional Groups	Alkyl Chloride, Secondary Amide, Cyclohexyl	Alkyl Chain, Secondary Amide, Cyclohexyl
Monoisotopic Mass	203.11 (^{35}Cl) / 205.10 (^{37}Cl)	169.15

Fragmentation Analysis (Mechanism & Pathways)

The fragmentation of **4-chloro-N-cyclohexylbutanamide** under EI (70 eV) is governed by three dominant mechanisms:

-Cleavage, McLafferty Rearrangement, and Inductive Cleavage driven by the electronegative chlorine and nitrogen atoms.

A. The Molecular Ion (M^+) and Isotope Pattern

Unlike the non-halogenated analog, the target compound displays a distinct M^+ cluster.[3]

- Observation: A molecular ion peak at m/z 203 (M) and m/z 205 (M+2) in an approximate 3:1 intensity ratio.
- Significance: This confirms the presence of a single chlorine atom. The alternative (N-cyclohexylbutanamide) shows a single dominant M^+ at m/z 169.

B. Primary Fragmentation: C-N Bond Cleavage (Acylium Ion Formation)

The most diagnostic difference lies in the formation of the acylium ion.

- Mechanism:

-cleavage adjacent to the carbonyl group retains the charge on the acyl fragment.

- Target (4-Cl): Cleavage yields the 4-chlorobutyryl cation $[\text{Cl}-(\text{CH}_2)_3-\text{C}\equiv\text{O}]^+$.
 - m/z:105 / 107 (3:1 ratio).
- Alternative (Non-Cl): Cleavage yields the butyryl cation $[\text{CH}_3-(\text{CH}_2)_2-\text{C}\equiv\text{O}]^+$.
 - m/z:71 (No isotope pattern).
- Insight: The shift of +34 Da (from 71 to 105) and the isotope signature are the primary identification keys.

C. McLafferty Rearrangement

Both compounds possess

-hydrogens relative to the carbonyl, enabling the McLafferty rearrangement.^[4]

- Mechanism: Migration of a
-hydrogen to the carbonyl oxygen, followed by
-cleavage.
- Target (4-Cl): The
-carbon carries the chlorine. The rearrangement eliminates vinyl chloride (neutral, mass 62).
 - Fragment: The enol form of N-cyclohexylacetamide radical cation.
 - m/z:141.
- Alternative (Non-Cl): The
-carbon is a methyl group. The rearrangement eliminates ethylene (neutral, mass 28).
 - Fragment: The same enol form of N-cyclohexylacetamide radical cation.
 - m/z:141.

- Critical Note: While both produce the m/z 141 ion, the neutral loss differs. In the target, the transition from M^+ (203) to m/z 141 involves a loss of 62 Da. In the alternative, M^+ (169) to m/z 141 involves a loss of 28 Da.

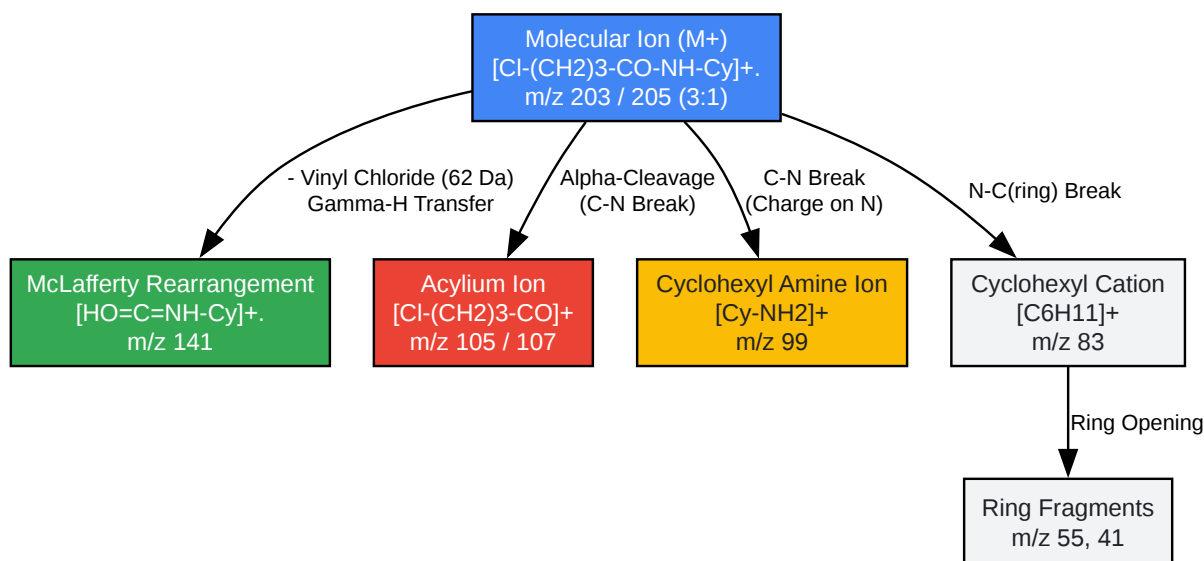
D. Cyclohexyl Ring Fragmentation

The N-cyclohexyl group produces a consistent low-mass fingerprint in both spectra, serving as a scaffold marker but not a differentiator.

- Cyclohexyl Cation: m/z 83 (often the base peak or very intense).
- Ring Fragments: m/z 55 ($C_4H_7^+$) and m/z 41 ($C_3H_5^+$).

Visual Fragmentation Pathway

The following diagram illustrates the competitive fragmentation pathways for **4-chloro-N-cyclohexylbutanamide**.



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Caption: Competitive fragmentation pathways of **4-chloro-N-cyclohexylbutanamide** under 70 eV Electron Ionization.

Comparative Data Summary

The table below provides a direct comparison of the mass spectral peaks to facilitate rapid identification.

Ion Type	4-Chloro-N-cyclohexylbutanamide (Target)	N-Cyclohexylbutanamide (Alternative)	Diagnostic Value
Molecular Ion (M^+)	203 / 205 (3:1)	169 (Single)	High (Isotope pattern)
Base Peak (Typical)	m/z 83 or 105	m/z 83 or 71	Medium
Acylium Ion	m/z 105 / 107 (Cl-C ₃ H ₆ -CO ⁺)	m/z 71 (C ₃ H ₇ -CO ⁺)	High (Structure specific)
McLafferty Ion	m/z 141	m/z 141	Low (Common fragment)
Cyclohexyl Ion	m/z 83	m/z 83	Low (Common scaffold)
Neutral Loss	Loss of 62 (Vinyl Chloride)	Loss of 28 (Ethylene)	High (Mechanism check)

Experimental Protocol: GC-MS Analysis

To replicate these results or validate the impurity in a drug substance, follow this standard operating procedure.

Reagents & Preparation[6][7]

- Solvent: HPLC-grade Dichloromethane (DCM) or Methanol.
- Standard: **4-Chloro-N-cyclohexylbutanamide** reference standard (purity >98%).
- Concentration: Prepare a 100 µg/mL solution for scan mode analysis.

Instrument Parameters (Agilent 7890/5977 or equivalent)

- Inlet: Split/Splitless (Split ratio 10:1), Temperature: 250°C.
- Column: DB-5ms or equivalent (30m x 0.25mm, 0.25µm film).
- Carrier Gas: Helium at 1.0 mL/min (Constant Flow).
- Oven Program:
 - Initial: 60°C for 1 min.
 - Ramp: 20°C/min to 280°C.
 - Hold: 5 min at 280°C.
- MS Source: Electron Ionization (EI) at 70 eV.
- Source Temp: 230°C; Quad Temp: 150°C.
- Scan Range: m/z 35 to 300.

Data Interpretation Workflow

- Extract Ion Chromatogram (EIC): Extract m/z 203 and 205. Peaks must co-elute perfectly.
- Check Ratio: Verify the 203:205 abundance ratio is approximately 3:1 (within 10% error).
- Confirm Fragments: Look for the m/z 105/107 pair (Acylium) and m/z 83 (Cyclohexyl).
- Differentiate: Ensure absence of m/z 71 (indicative of the non-chlorinated impurity).

References

- National Institute of Standards and Technology (NIST). N-Cyclohexylbutanamide Mass Spectrum (EI).^[5] NIST Chemistry WebBook, SRD 69.^{[5][6][7]} Available at: [\[Link\]](#)
- Silva, R., et al. (2018). Fragmentation pattern of amides by EI and HRESI: study of protonation sites using DFT-3LYP data. Royal Society of Chemistry Advances. Available at: [\[Link\]](#)

- PubChem.**4-Chloro-N-cyclohexylbutanamide** Compound Summary. National Library of Medicine. Available at: [\[Link\]](#)

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Sources

- 1. N-(1-Amino-1-oxobutan-2-yl)-4-chlorobutanamide, (S)- | C₈H₁₅ClN₂O₂ | CID 29938341 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. N-Cyclohexylacetamide | C₈H₁₅NO | CID 14301 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 3. pdf.benchchem.com [\[pdf.benchchem.com\]](https://pdf.benchchem.com)
- 4. Fragmentation pattern of amides by EI and HRESI: study of protonation sites using DFT-3LYP data - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov)
- 5. Butanamide, N-cyclohexyl- [\[webbook.nist.gov\]](https://webbook.nist.gov)
- 6. Acetamide, N-cyclohexyl- [\[webbook.nist.gov\]](https://webbook.nist.gov)
- 7. Acetamide, N-cyclohexyl- [\[webbook.nist.gov\]](https://webbook.nist.gov)
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